

Application Notes and Protocols for Fasudil Dihydrochloride in Cell Culture

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Compound of Interest

Compound Name: *Fasudil dihydrochloride*

Cat. No.: *B114542*

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Introduction

Fasudil, also known as HA-1077, is a potent inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK).^{[1][2]} It is supplied as a dihydrochloride salt for research purposes.^[3] As a ROCK inhibitor, Fasudil has demonstrated a wide range of effects on cellular processes, including cell proliferation, migration, apoptosis, and smooth muscle contraction.^{[4][5][6]} These characteristics make it a valuable tool in various research areas, including cancer biology, neuroscience, and stem cell research.^{[1][4][7]} This document provides detailed protocols for the dissolution, storage, and application of **Fasudil dihydrochloride** in cell culture experiments to ensure reproducibility and optimal performance.

Mechanism of Action

Fasudil is a selective inhibitor of ROCK, with reported IC₅₀ values of 1.9 μ M for ROCK2.^{[1][3]}^[8] The Rho/ROCK signaling pathway plays a crucial role in regulating the actin cytoskeleton.^[5]^[9] ROCK activation leads to the phosphorylation of downstream targets such as Myosin Light Chain (MLC) and LIM kinase (LIMK), which in turn promotes actomyosin contraction and stress fiber formation.^{[10][11]} By inhibiting ROCK, Fasudil disrupts these processes, leading to changes in cell morphology, adhesion, and motility.^{[5][11]}

Quantitative Data Summary

The following tables summarize the key quantitative data for **Fasudil dihydrochloride**.

Table 1: Physicochemical Properties

Property	Value	References
Molecular Formula	C ₁₄ H ₁₇ N ₃ O ₂ S · 2HCl	[1] [3]
Molecular Weight	364.3 g/mol	[3]
Purity	≥ 98%	[1] [3] [4]
Physical Appearance	Crystalline solid, White solid	[3] [8]

Table 2: Solubility Data

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	References
Water	100	32.78	[4] [12]
DMSO	75	24.59	[4] [12]
PBS (pH 7.2)	≤ 13	Not specified	[3]
Ethanol	Not specified	≥ 4.81 (with sonication)	[6]

Table 3: Inhibitory Concentrations (IC₅₀)

Target	IC ₅₀ (μM)	References
ROCK2	1.9	[1] [3] [8]
ROCK1	10.7	[4] [8]
PRK2	4	[1] [3]
MSK1	5	[1] [3] [13]
MAPKAP-K1b	15	[1] [3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Fasudil Dihydrochloride Stock Solution in Sterile Water

Materials:

- **Fasudil dihydrochloride** powder
- Sterile, nuclease-free water (cell culture grade)
- Sterile conical tubes (1.5 mL or 15 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 μm)
- Sterile cryovials for aliquoting

Procedure:

- Weighing: Accurately weigh the desired amount of **Fasudil dihydrochloride** powder in a sterile conical tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.643 mg of **Fasudil dihydrochloride** (Molecular Weight = 364.3 g/mol).

- **Dissolution:** Add the appropriate volume of sterile water to the tube. For 1 mL of a 10 mM solution, add 1 mL of sterile water.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming at 37°C for 10 minutes or brief sonication can aid in dissolution if necessary.^[6]
- **Sterilization:** Sterilize the stock solution by passing it through a 0.22 µm sterile syringe filter into a new sterile conical tube. This step is critical to prevent contamination of cell cultures.
- **Aliquoting:** Dispense the sterile stock solution into smaller, single-use aliquots in sterile cryovials. This practice minimizes freeze-thaw cycles which can degrade the compound.^[3]
- **Storage:** Store the aliquots at -20°C for short-to-mid-term storage (up to 1 month in solution) or at -80°C for long-term storage (up to 1 year).^{[8][13][14]} For the lyophilized powder, store at -20°C, protected from light and with a desiccant for long-term stability.^[3]

Protocol 2: Preparation of a 10 mM Fasudil Dihydrochloride Stock Solution in DMSO

Materials:

- **Fasudil dihydrochloride** powder
- Anhydrous, sterile-filtered DMSO
- Sterile conical tubes (1.5 mL or 15 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile cryovials for aliquoting

Procedure:

- **Weighing:** As described in Protocol 1, weigh the desired amount of **Fasudil dihydrochloride**.

- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube.
- Mixing: Vortex thoroughly until the powder is completely dissolved.
- Aliquoting: Aliquot the stock solution into sterile cryovials.
- Storage: Store the DMSO stock solutions at -20°C for up to 6 months or -80°C for up to 1 year.[\[14\]](#)

Note on DMSO: When using a DMSO stock solution for cell culture, ensure the final concentration of DMSO in the culture medium does not exceed 0.1% to avoid solvent-induced cytotoxicity.[\[3\]](#)

Protocol 3: Application of Fasudil Dihydrochloride to Cell Culture

Materials:

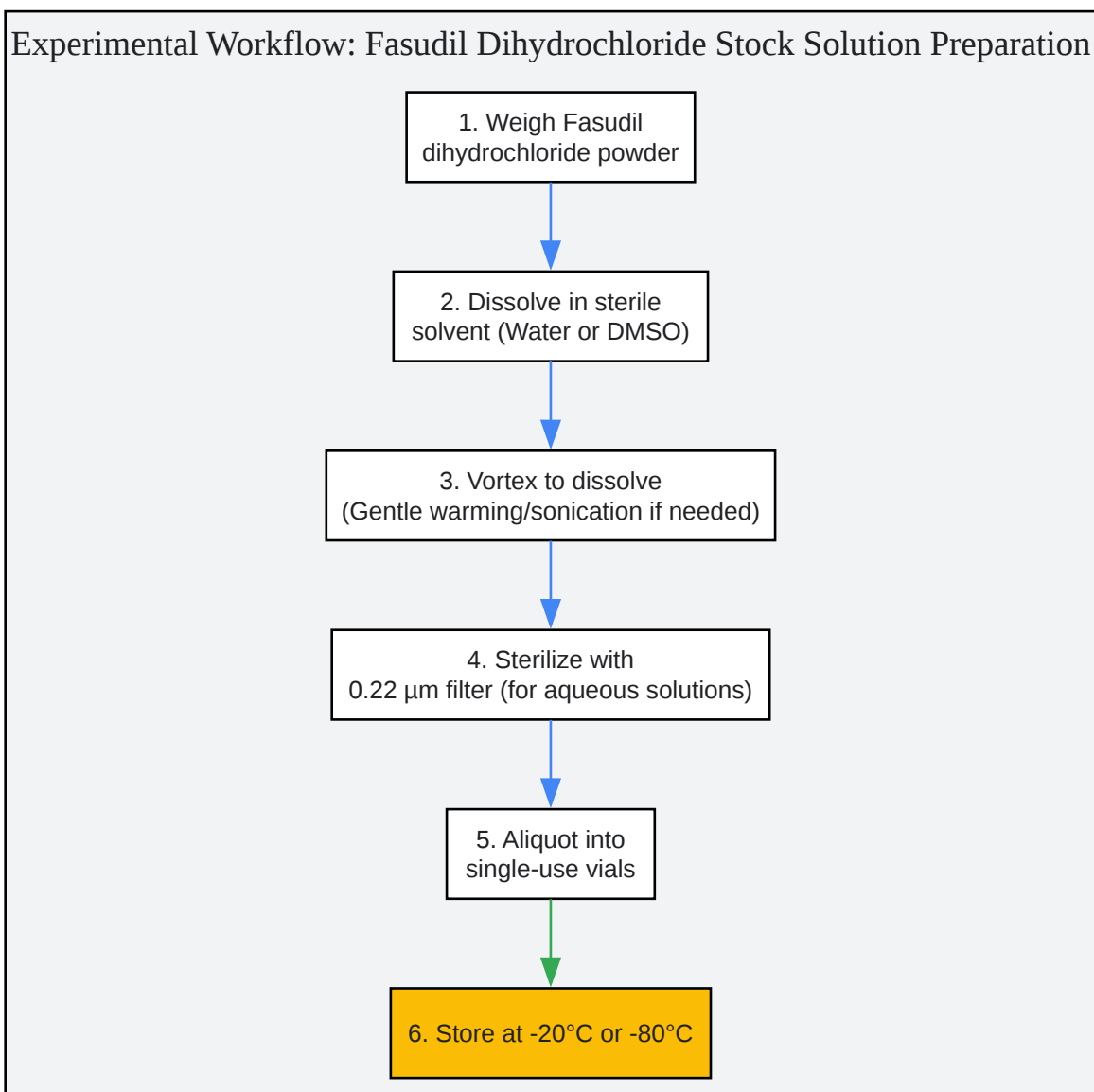
- Prepared sterile stock solution of **Fasudil dihydrochloride**
- Pre-warmed complete cell culture medium
- Cells plated at the desired density

Procedure:

- Thawing: Thaw a single aliquot of the **Fasudil dihydrochloride** stock solution at room temperature or in a 37°C water bath.
- Dilution: Dilute the stock solution directly into the pre-warmed complete cell culture medium to achieve the desired final working concentration. For example, to achieve a final concentration of 10 µM from a 10 mM stock solution, add 1 µL of the stock solution to every 1 mL of culture medium.
- Mixing: Gently mix the medium containing Fasudil before adding it to the cells.
- Treatment: Replace the existing medium in the cell culture plates with the medium containing the final concentration of Fasudil.

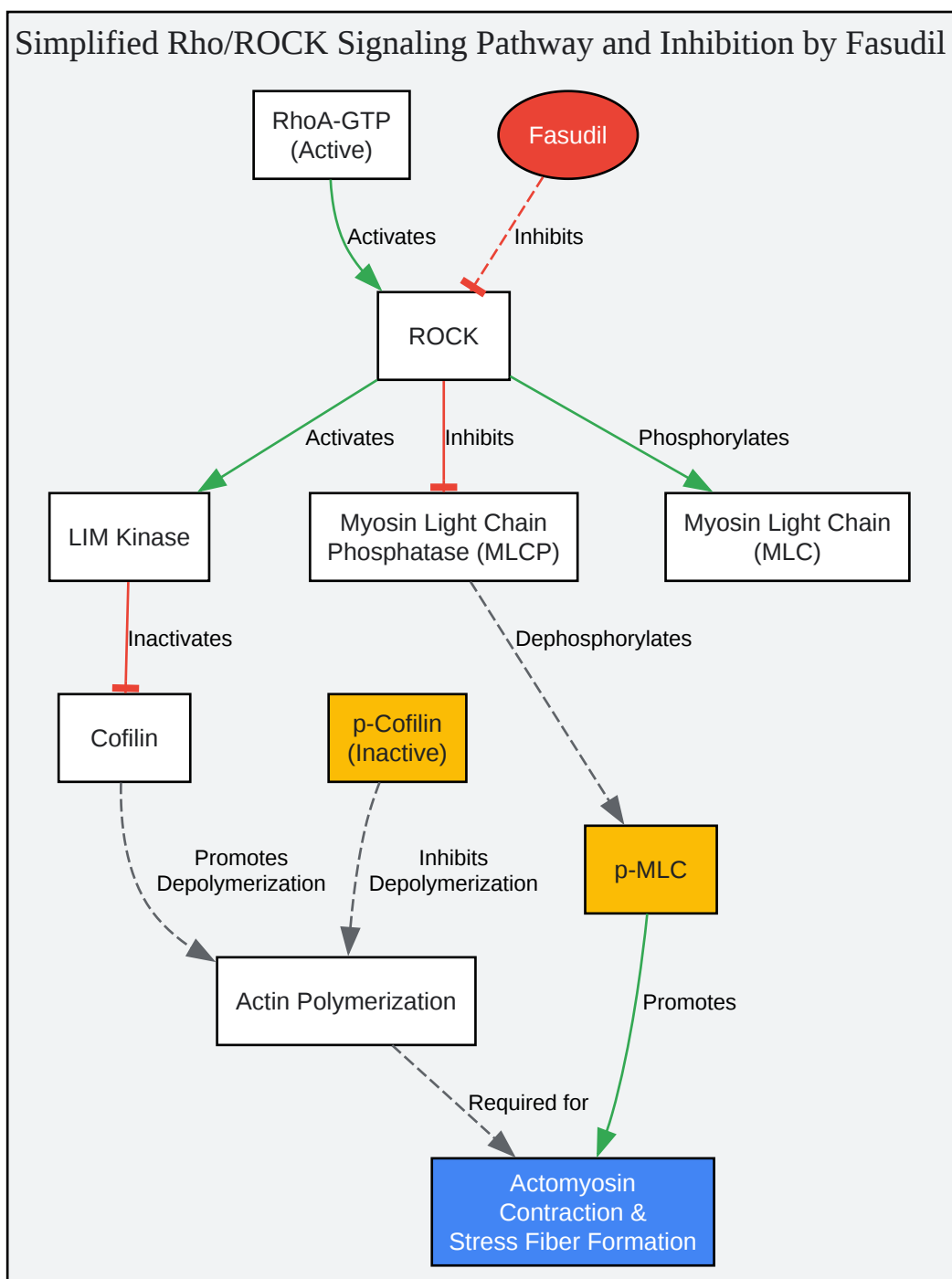
- Incubation: Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO₂).

Visualizations



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Caption: Workflow for preparing **Fasudil dihydrochloride** stock solutions.



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Caption: Fasudil inhibits the Rho/ROCK signaling pathway.

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References

- 1. stemcell.com [stemcell.com]
- 2. Fasudil - Wikipedia [en.wikipedia.org]
- 3. cdn.stemcell.com [cdn.stemcell.com]
- 4. Fasudil hydrochloride | Rho-Kinases | Tocris Bioscience [tocris.com]
- 5. What is the mechanism of Fasudil Hydrochloride Hydrate? [synapse.patsnap.com]
- 6. apexbt.com [apexbt.com]
- 7. Advantages of Rho-associated kinases and their inhibitor fasudil for the treatment of neurodegenerative diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 8. bpsbioscience.com [bpsbioscience.com]
- 9. Rho-associated kinase signalling and the cancer microenvironment: novel biological implications and therapeutic opportunities - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Fasudil, a Clinically Used ROCK Inhibitor, Stabilizes Rod Photoreceptor Synapses after Retinal Detachment - PMC [pmc.ncbi.nlm.nih.gov]
- 12. rndsystems.com [rndsystems.com]
- 13. selleckchem.com [selleckchem.com]
- 14. medchemexpress.com [medchemexpress.com]
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